

Pyrrolidine-2-carbonitrile Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pyrrolidine-2-carbonitrile hydrochloride*

Cat. No.: *B177705*

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This guide provides an in-depth technical overview of the safety and handling protocols for **Pyrrolidine-2-carbonitrile hydrochloride** (CAS No: 65732-69-6), a key intermediate in pharmaceutical and organic synthesis.^{[1][2]} Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety data with practical, field-proven insights to ensure the safe and effective use of this compound in a laboratory setting.

Understanding the Compound: Hazard Profile and Chemical Identity

Pyrrolidine-2-carbonitrile hydrochloride is a white to off-white crystalline powder.^[1] It is classified as harmful if swallowed, in contact with skin, or if inhaled.^[3] The compound is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[3] It is soluble in water and is highly reactive, as well as sensitive to air and moisture.^[1]

Chemical and Physical Properties

A summary of the key physical and chemical properties is provided in the table below. Understanding these properties is fundamental to designing safe handling and storage procedures.

Property	Value	Source(s)
Chemical Formula	C5H9CN2	[1]
Molecular Weight	132.59 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	215-220 °C	[1]
Solubility	Soluble in water	[1]
Purity	≥99%	[1]
Storage Temperature	2-8 °C, under Argon	[3]
Shelf Life	2 years under proper storage conditions	[1]

Toxicological Summary

The primary hazards associated with **Pyrrolidine-2-carbonitrile hydrochloride** are acute toxicity through multiple exposure routes and irritation to the skin, eyes, and respiratory system. [3]

- Acute Toxicity: Harmful if swallowed, in contact with skin, or inhaled (Acute Tox. 4: H302+312+332).[3]
- Skin Irritation: Causes skin irritation (Skin Irrit. 2: H315), which may present as redness and irritation at the site of contact.[3]
- Eye Irritation: Causes serious eye irritation (Eye Irrit. 2: H319), potentially leading to redness and profuse watering of the eyes.[3]
- Respiratory Irritation: May cause respiratory irritation (STOT SE 3: H335), which can manifest as throat irritation and a feeling of tightness in the chest.[3]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-layered Approach to Safety

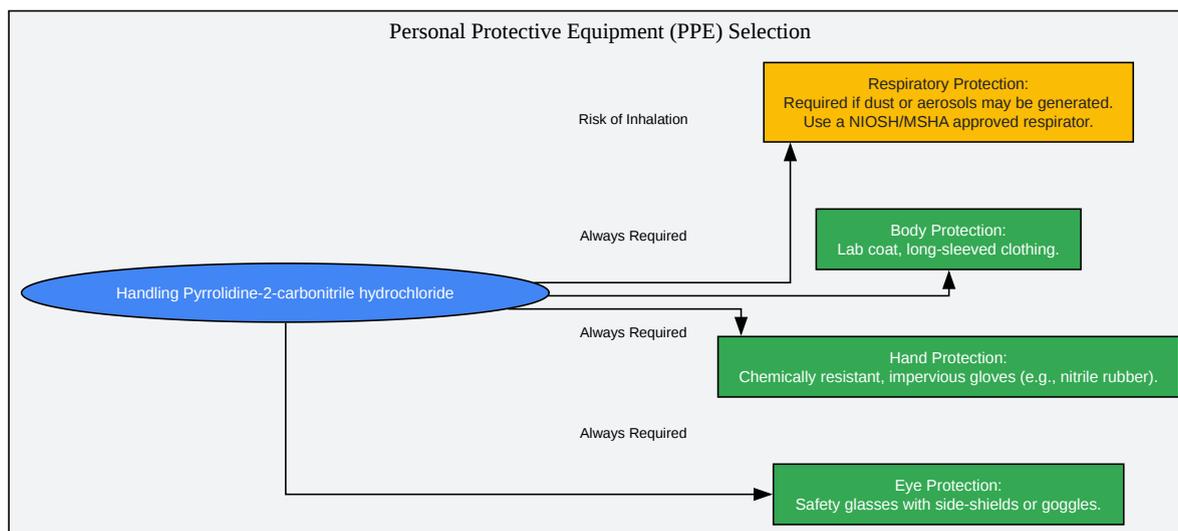
Given the hazardous nature of **Pyrrolidine-2-carbonitrile hydrochloride**, a robust safety protocol involving both engineering controls and appropriate personal protective equipment is mandatory.

Engineering Controls

The primary engineering control for handling this compound is to ensure adequate ventilation. [3][4] All handling of **Pyrrolidine-2-carbonitrile hydrochloride** should be conducted in a chemical fume hood to minimize the risk of inhalation and to prevent the formation or spread of dust in the air.[3] Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of the work area.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent personal exposure. The following diagram illustrates the decision-making process for selecting the necessary PPE when handling **Pyrrolidine-2-carbonitrile hydrochloride**.



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Caption: PPE Selection Workflow for Handling **Pyrrolidine-2-carbonitrile hydrochloride**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to maintain the integrity of the compound and the safety of laboratory personnel.

Handling Procedures

- Avoid all personal contact, including inhalation.[4]
- Wear appropriate protective clothing, gloves, and eye/face protection.[3][4]
- Use in a well-ventilated area, preferably a chemical fume hood.[4]

- Avoid the formation and spread of dust.[3]
- Do not eat, drink, or smoke when handling this product.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Contaminated work clothing should be laundered separately before reuse.[4]

Storage Conditions

Proper storage is crucial due to the compound's sensitivity to air and moisture.[1]

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep the container tightly closed.[1][3]
- Store under an inert gas, such as Argon.[3]
- The recommended storage temperature is between 2-8 °C.[3]
- Store away from incompatible materials, such as strong oxidizing agents and strong acids.[3]
- Keep in the original packaging.[3]

Emergency Procedures: Preparedness and Response

In the event of an accidental exposure or spill, a swift and informed response is critical.

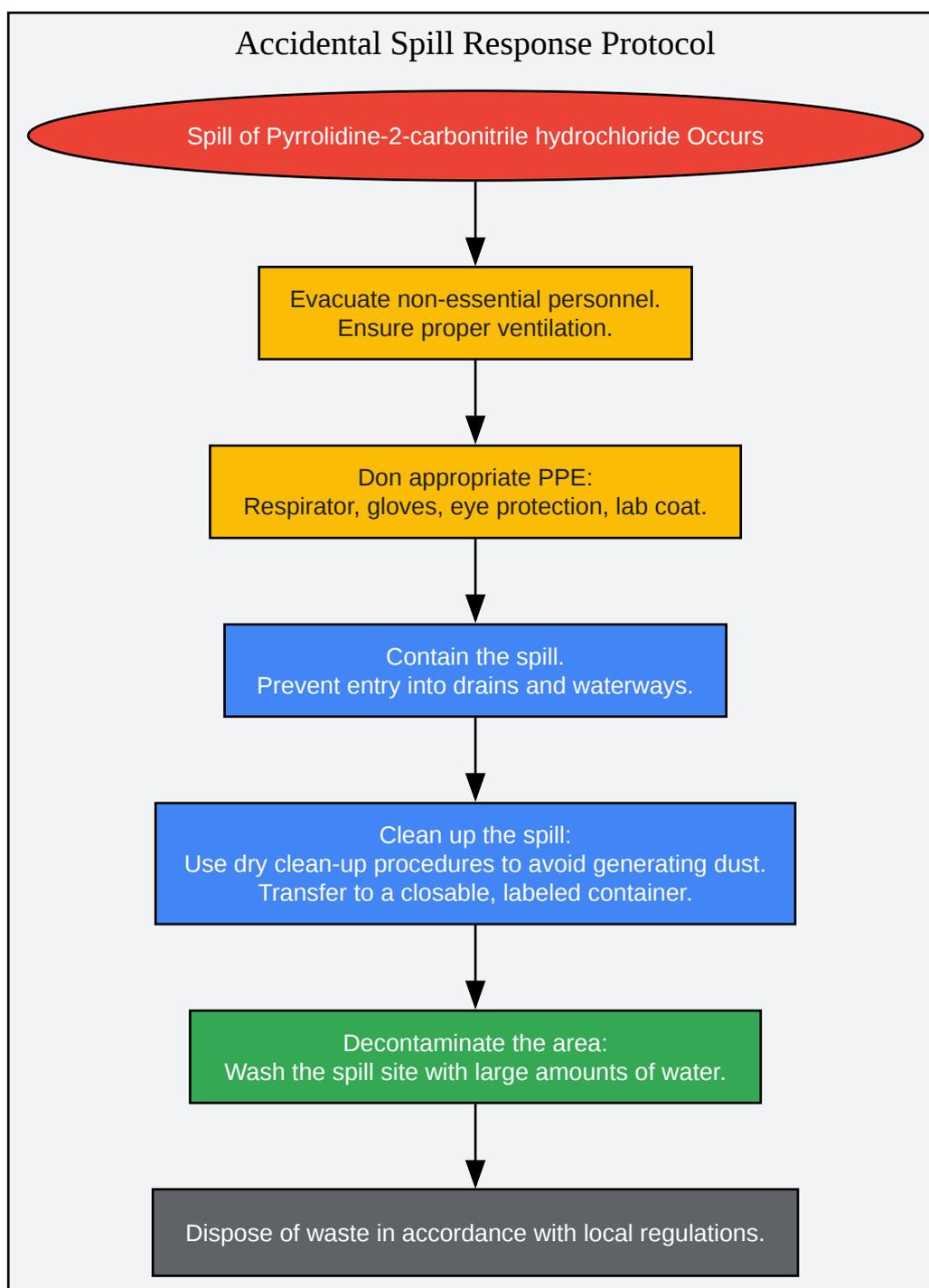
First Aid Measures

The following table outlines the immediate first aid actions to be taken in case of exposure.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.	[3][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove all contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.	[3]
Eye Contact	Immediately flush the eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give them half a litre of water to drink. Seek immediate medical attention.	[3]

Accidental Release Measures

In the case of a spill, the following procedures should be followed to mitigate the hazard and decontaminate the area.



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Caption: Step-by-step workflow for responding to a spill of **Pyrrolidine-2-carbonitrile hydrochloride**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam.[3]
- Special Hazards: In a fire, this compound may emit toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride (HCl).[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[3]

Disposal Considerations

All waste materials, including the compound itself and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.[7] Transfer the material to a closable, labeled container for disposal by an appropriate method.[3] Do not discharge into drains or rivers.[3]

References

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